

Application Notes and Protocols: Kisspeptin-54 (27-54) (Human)

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Compound of Interest

Compound Name: Kisspeptin-54 (27-54) (human)

Cat. No.: B12637076

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Introduction

Kisspeptin-54 (27-54) (human) is a critical neuropeptide in the regulation of the hypothalamic-pituitary-gonadal (HPG) axis and has emerged as a key player in reproductive health and disease. A fragment of the full-length Kisspeptin-54, it is an endogenous ligand for the G protein-coupled receptor, GPR54 (also known as KISS1R). Activation of this receptor initiates a signaling cascade that ultimately stimulates the release of gonadotropin-releasing hormone (GnRH), and subsequently, luteinizing hormone (LH) and follicle-stimulating hormone (FSH). These application notes provide detailed protocols for the proper handling, storage, and use of **Kisspeptin-54 (27-54) (human)** to ensure experimental consistency and integrity.

Product Specifications

Property	Value
Molecular Formula	C ₁₄₉ H ₂₂₆ N ₄₂ O ₃₉
Molecular Weight	~3229.7 g/mol
Appearance	Lyophilized white powder
Purity	Typically >95% (as determined by HPLC)
Formulation	Often supplied as a trifluoroacetate (TFA) salt

Handling and Storage

Proper handling and storage of Kisspeptin-54 (27-54) are paramount to maintaining its biological activity. The peptide is supplied as a lyophilized powder, which is the most stable form.

Initial Receipt and Storage of Lyophilized Peptide

Upon receipt, the lyophilized peptide should be stored at -20°C.[1][2][3][4] Some manufacturers suggest that for long-term storage, -80°C is preferable. When stored correctly, the lyophilized powder is stable for extended periods, with some suppliers indicating stability of at least two to four years.[3][5]

Reconstitution

Reconstitution should be performed in a sterile environment, for instance, under a laminar flow hood, to prevent microbial contamination. Before opening, allow the vial to equilibrate to room temperature to avoid moisture condensation.

Recommended Solvents:

- For in vitro cell-based assays: Sterile, high-purity water is a suitable solvent.[3] The solubility in water is approximately 1 mg/mL.[3] For enhanced stability in solution, the use of bacteriostatic water (containing 0.9% benzyl alcohol) is recommended, particularly if the solution will be stored and used over several days.
- For in vivo studies: Sterile, isotonic 0.9% saline is the recommended solvent for reconstitution.[6][7][8][9] This ensures that the reconstituted peptide is biocompatible for injection.

Storage of Reconstituted Peptide

The stability of the reconstituted peptide is dependent on the storage conditions:

Storage Temperature	Recommended Duration	Notes
2-8°C (Refrigerated)	Up to 4 weeks (in bacteriostatic water)[10] or up to 5 days (in sterile water)	Avoid repeated temperature fluctuations.
-20°C (Frozen)	Up to 3 months	Aliquoting the reconstituted peptide into single-use volumes is highly recommended to avoid repeated freeze-thaw cycles, which can degrade the peptide.
-80°C (Frozen)	Up to 6 months	For longer-term storage of the reconstituted peptide, -80°C is the preferred temperature. Aliquoting is essential.

Important Note: One product information sheet advises against storing the aqueous solution for more than one day.[3] This highlights the importance of consulting the manufacturer's specific recommendations and, when possible, preparing fresh solutions for critical experiments.

Experimental Protocols

Protocol for Reconstitution of Kisspeptin-54 (27-54)

- Before opening, bring the vial of lyophilized Kisspeptin-54 (27-54) to room temperature.
- Wipe the rubber septum of the vial with an alcohol swab.
- Using a sterile syringe, slowly inject the desired volume of the appropriate cold, sterile solvent (e.g., sterile water, bacteriostatic water, or 0.9% saline) into the vial. Aim the stream of solvent down the side of the vial to avoid foaming.
- Gently swirl or roll the vial to dissolve the peptide. Do not shake or vortex, as this can cause aggregation and degradation of the peptide.
- Once fully dissolved, the solution is ready for use or for aliquoting and storage.

Protocol for Sterilization of Reconstituted Peptide Solution

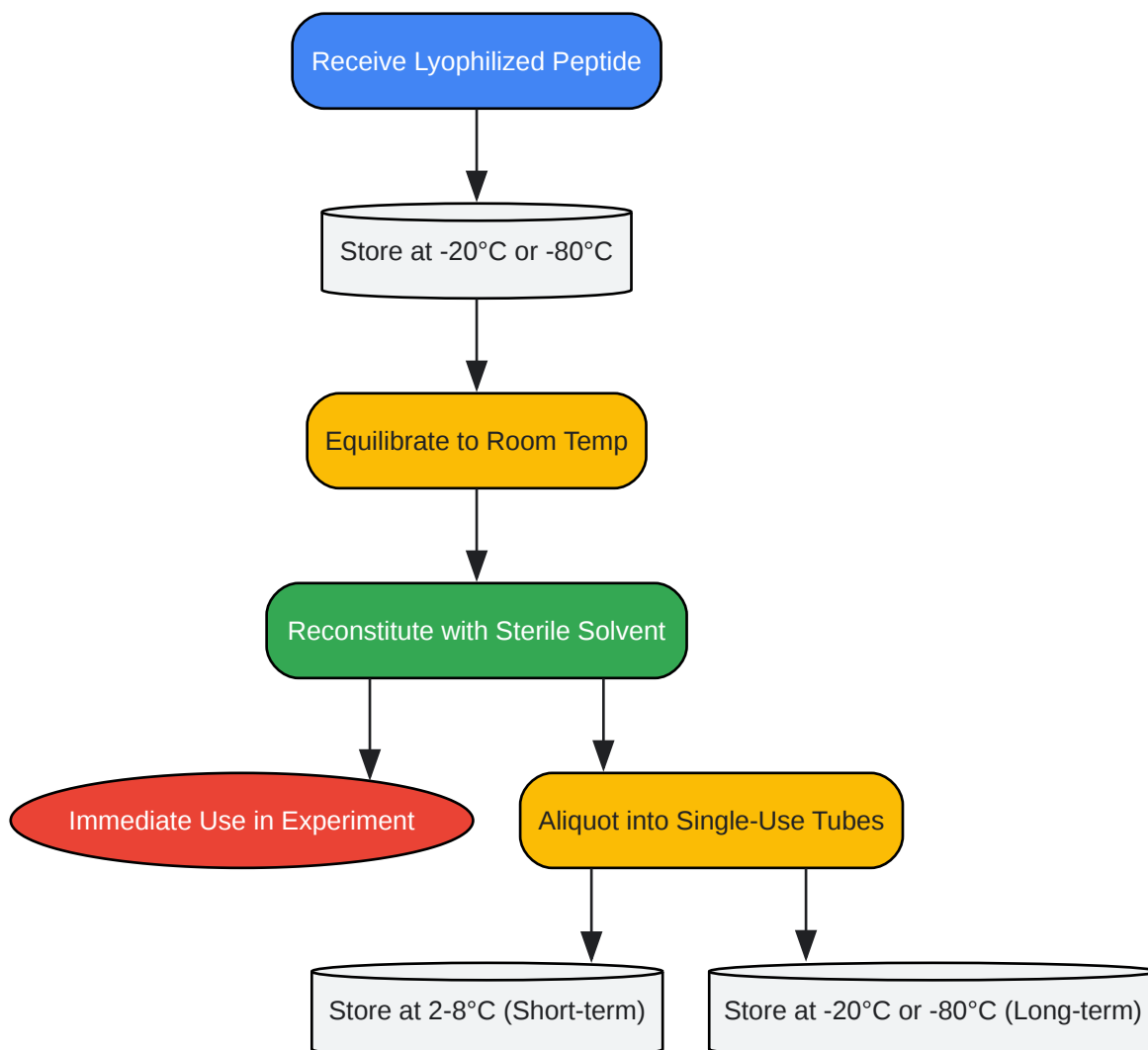
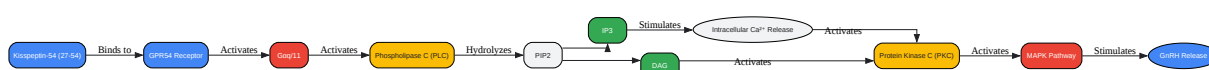
For applications requiring absolute sterility, such as cell culture or in vivo administration, the reconstituted peptide solution can be sterile-filtered.

- Reconstitute the peptide in the desired solvent as described in section 4.1.
- Ensure the peptide is completely dissolved. Any particulate matter can clog the filter.
- Using a sterile syringe, draw up the reconstituted peptide solution.
- Attach a sterile 0.22 μm syringe filter to the syringe.
- Carefully dispense the peptide solution through the filter into a sterile collection tube.
- The sterile-filtered solution is now ready for use or for aseptic aliquoting and storage.

Visualization of Key Pathways and Workflows

Kisspeptin/GPR54 Signaling Pathway

The binding of Kisspeptin-54 (27-54) to its receptor, GPR54, primarily activates the G α q/11 signaling pathway. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ stimulates the release of intracellular calcium, while DAG activates protein kinase C (PKC). These signaling events ultimately contribute to the downstream effects of Kisspeptin, including the stimulation of GnRH release.



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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. US11090398B2 - Sterilization and filtration of peptide compositions - Google Patents [patents.google.com]
- 7. Twice-Daily Subcutaneous Injection of Kisspeptin-54 Does Not Abolish Menstrual Cyclicity in Healthy Female Volunteers - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Subcutaneous infusion of kisspeptin-54 stimulates gonadotrophin release in women and the response correlates with basal oestradiol levels - PMC [pmc.ncbi.nlm.nih.gov]
- 9. JCI - Kisspeptin-54 triggers egg maturation in women undergoing in vitro fertilization [jci.org]
- 10. peptidedosages.com [peptidedosages.com]
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